

Spectroscopic Data of 4-Nitrobenzo-18-crown-6: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Nitrobenzo-18-crown-6

CAS No.: 53408-96-1

Cat. No.: B1330761

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Introduction

4-Nitrobenzo-18-crown-6 is a functionalized crown ether, a class of macrocyclic polyethers renowned for their ability to selectively bind cations.[1] The introduction of a nitro group to the benzo moiety significantly alters the electronic properties of the crown ether, enhancing its potential for applications in ion-selective electrodes, sensor technology, and as a chromogenic reagent for cation detection.[1] A thorough understanding of its spectroscopic signature is paramount for researchers and drug development professionals to unambiguously identify the molecule, assess its purity, and study its complexation behavior. This guide provides a detailed analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of **4-Nitrobenzo-18-crown-6**, grounded in established spectroscopic principles and supported by experimental protocols.

Molecular Structure and Spectroscopic Correlation

The unique structure of **4-Nitrobenzo-18-crown-6**, featuring a rigid aromatic unit and a flexible polyether loop, gives rise to a distinct spectroscopic fingerprint. The nitro group acts as a strong electron-withdrawing group, influencing the chemical environment of the aromatic protons and

carbons. The polyether chain, with its repeating ethylene oxide units, presents a series of chemically similar yet distinct protons and carbons.

Caption: Molecular structure of **4-Nitrobenzo-18-crown-6**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. For **4-Nitrobenzo-18-crown-6**, both ^1H and ^{13}C NMR provide invaluable information about the connectivity and chemical environment of each atom.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **4-Nitrobenzo-18-crown-6** is characterized by signals from the aromatic protons and the ethylene glycol units of the crown ether macrocycle. The electron-withdrawing nature of the nitro group significantly deshields the aromatic protons, causing them to resonate at a lower field (higher ppm) compared to unsubstituted benzo-18-crown-6. The protons of the polyether chain typically appear as a complex series of multiplets in the upfield region.

Table 1: ^1H NMR Spectroscopic Data for **4-Nitrobenzo-18-crown-6**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.8 - 7.9	m	2H	Aromatic Protons (adjacent to NO_2)
~7.0 - 7.1	d	1H	Aromatic Proton (ortho to ether linkage)
~3.7 - 4.3	m	20H	-OCH ₂ CH ₂ O- Protons

Note: The exact chemical shifts and multiplicities can vary depending on the solvent and the spectrometer's field strength. The data presented is a representative compilation from available spectral data.[\[2\]](#)[\[3\]](#)

Expert Insights: The complexity of the signals for the polyether protons arises from their diastereotopic nature and potential conformational exchange processes in solution. Variable temperature NMR studies could provide further insights into the dynamic behavior of the crown ether ring.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides a count of the unique carbon environments in the molecule. The symmetry of the polyether chain is often reflected in a smaller number of observed signals than the total number of carbons. The aromatic carbons are significantly affected by the nitro substituent.

Table 2: ¹³C NMR Spectroscopic Data for **4-Nitrobenzo-18-crown-6**

Chemical Shift (δ, ppm)	Assignment
~153	C-O (aromatic)
~148	C-O (aromatic)
~141	C-NO ₂ (aromatic)
~117	C-H (aromatic)
~110	C-H (aromatic)
~107	C-H (aromatic)
~68 - 71	-OCH ₂ CH ₂ O- (polyether chain)

Note: The assignments are based on typical chemical shift ranges for substituted aromatic compounds and crown ethers.^[4]

Expert Insights: The signals for the polyether carbons often appear as a cluster of peaks due to the subtle differences in their chemical environments. Two-dimensional NMR techniques, such as HSQC and HMBC, would be instrumental in definitively assigning each proton and carbon signal.



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Caption: A generalized workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

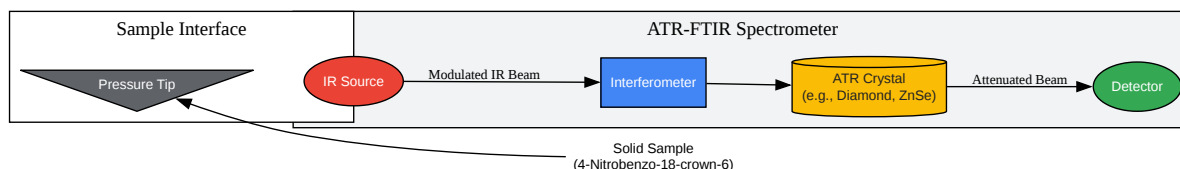
IR spectroscopy probes the vibrational modes of a molecule, providing a characteristic fingerprint of the functional groups present. The IR spectrum of **4-Nitrobenzo-18-crown-6** is dominated by absorptions from the nitro group, the aromatic ring, and the C-O-C ether linkages of the macrocycle.

Table 3: Key IR Absorption Bands for **4-Nitrobenzo-18-crown-6**

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode
~3100 - 3000	Medium	Aromatic C-H stretch
~2920 - 2850	Strong	Aliphatic C-H stretch
~1600, ~1500	Medium-Strong	Aromatic C=C stretch
~1520	Strong	Asymmetric NO ₂ stretch
~1340	Strong	Symmetric NO ₂ stretch
~1250	Strong	Aryl-O stretch
~1100	Strong	C-O-C stretch (ether)

Note: The peak positions are approximate and can be influenced by the sampling method (e.g., KBr pellet, ATR).^{[3][5]}

Expert Insights: The two strong absorption bands for the nitro group (asymmetric and symmetric stretches) are highly characteristic and serve as a primary diagnostic tool for the successful nitration of the benzo-18-crown-6 precursor.[5] The strong, broad absorption around 1100 cm^{-1} is a hallmark of the polyether linkage.



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Caption: Schematic of an Attenuated Total Reflectance (ATR)-FTIR setup.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and the fragmentation pattern of a compound, which can aid in its identification and structural confirmation.

Electron Impact (EI) Mass Spectrometry

In EI-MS, the sample is bombarded with high-energy electrons, leading to ionization and extensive fragmentation. The resulting mass spectrum shows a molecular ion peak (M^+) corresponding to the mass of the intact molecule, along with a series of fragment ions.

Table 4: Expected Mass Spectrometry Data for **4-Nitrobenzo-18-crown-6**

m/z	Interpretation
357	$[M]^+$, Molecular Ion
311	$[M - NO_2]^+$
Fragments corresponding to the loss of ethylene oxide units ($-C_2H_4O$, 44 Da)	

Note: The molecular weight of $C_{16}H_{23}NO_8$ is 357.36 g/mol . The observed m/z values will be for the most abundant isotopes.

Expert Insights: The fragmentation of the polyether chain is a characteristic feature in the mass spectra of crown ethers. Stepwise loss of ethylene oxide units is a common fragmentation pathway. The presence of the nitroaromatic moiety will also lead to characteristic fragments, such as the loss of NO_2 . Softer ionization techniques, like Electrospray Ionization (ESI) or Chemical Ionization (CI), would likely produce a more prominent molecular ion peak with less fragmentation, which can be advantageous for confirming the molecular weight.



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Caption: A simplified workflow for Gas Chromatography-Mass Spectrometry (GC-MS).

Experimental Protocols

NMR Spectroscopy

- **Sample Preparation:** Accurately weigh 5-10 mg of **4-Nitrobenzo-18-crown-6** and dissolve it in approximately 0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, Acetone- d_6 , or DMSO- d_6) in a clean, dry vial. Transfer the solution to a 5 mm NMR tube.

- **Instrument Setup:** Insert the NMR tube into the spectrometer. Lock the field frequency using the deuterium signal of the solvent. Optimize the magnetic field homogeneity by shimming.
- **^1H NMR Acquisition:** Acquire the ^1H NMR spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence. A larger number of scans and a longer relaxation delay may be necessary compared to the ^1H experiment.
- **Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decays (FIDs). Reference the spectra to the residual solvent peak.

IR Spectroscopy (ATR-FTIR)

- **Background Collection:** Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely. Collect a background spectrum of the clean, empty crystal.
- **Sample Application:** Place a small amount of the solid **4-Nitrobenzo-18-crown-6** powder onto the center of the ATR crystal.
- **Pressure Application:** Lower the pressure arm to apply firm and even pressure to the sample, ensuring good contact with the crystal surface.
- **Spectrum Acquisition:** Acquire the IR spectrum of the sample. A typical measurement consists of co-adding multiple scans to improve the signal-to-noise ratio.
- **Data Analysis:** The acquired spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (GC-MS)

- **Sample Preparation:** Prepare a dilute solution of **4-Nitrobenzo-18-crown-6** (e.g., 10-100 $\mu\text{g/mL}$) in a volatile organic solvent such as dichloromethane or ethyl acetate.^[6]
- **GC Method:** Use a suitable capillary column (e.g., a nonpolar DB-5 or equivalent). Set an appropriate temperature program for the GC oven to ensure the elution of the analyte. A

typical program might start at a lower temperature and ramp up to a higher temperature to ensure both good separation and timely elution.^[7]

- MS Method: Set the mass spectrometer to operate in Electron Impact (EI) mode, typically at 70 eV. Define the mass range to be scanned (e.g., m/z 40-500).
- Injection and Acquisition: Inject a small volume (e.g., 1 μL) of the sample solution into the GC. The data acquisition is initiated simultaneously.
- Data Analysis: Identify the peak corresponding to **4-Nitrobenzo-18-crown-6** in the total ion chromatogram (TIC). Analyze the mass spectrum of this peak to identify the molecular ion and characteristic fragment ions.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive and foundational understanding of the structural characteristics of **4-Nitrobenzo-18-crown-6**. The combination of NMR, IR, and MS techniques allows for unambiguous identification and provides a baseline for further studies, such as investigating its interactions with various cations. The provided protocols offer a starting point for researchers to obtain high-quality spectroscopic data for this and related compounds, ensuring scientific integrity and reproducibility in their work.

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